

Commercial Availability and Analytical Applications of N-Boc Norketamine: A Technical Guide

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Compound of Interest

Compound Name: *N-Boc norketamine*

Cat. No.: *B2751820*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of the **N-Boc norketamine** analytical standard, its synthesis, and its application in quantitative analysis. **N-Boc norketamine** serves as a crucial reference material in forensic and research settings for the accurate identification and quantification of its parent compound, norketamine, a primary metabolite of ketamine.

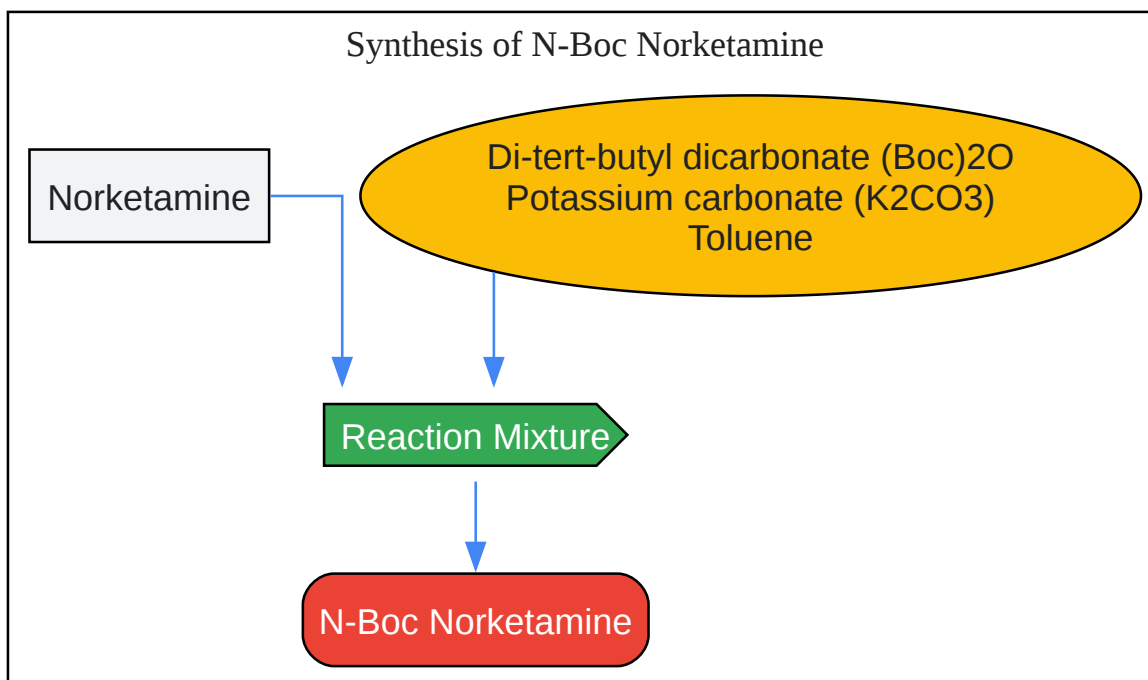
Commercial Availability of N-Boc Norketamine Analytical Standard

Several chemical suppliers offer **N-Boc norketamine** as an analytical reference standard. The product is typically intended for research and forensic use.^{[1][2][3]} Key details from prominent suppliers are summarized in the table below. Please note that pricing is often available upon request by logging into the respective supplier's website.

Supplier	Catalog Number	Product Name	CAS Number	Purity	Available Quantities	Storage Temperature
Cayman Chemical	9003560	N-Boc Norketamine	2177263-88-4	≥98%	1 mg, 5 mg	-20°C
LGC Standards	TRC-C422205-1G	N-Boc Norketamine	2177263-88-4	Not specified	Not specified	Not specified
MedchemExpress	HY-W718754	N-Boc norketamine	2177263-88-4	Not specified	1 mg, 5 mg, 10 mg, 50 mg	-20°C (3 years)
Labchem	9003560-1mg, 9003560-5mg	N-Boc Norketamine	2177263-88-4	Not specified	1 mg, 5 mg	-20°C

Synthesis of N-Boc Norketamine

N-Boc norketamine is synthesized from its precursor, norketamine, through the introduction of a tert-butyloxycarbonyl (Boc) protecting group. This process is essential for certain analytical derivatization procedures and for use in further chemical synthesis. A representative synthesis workflow is outlined below.^[4]



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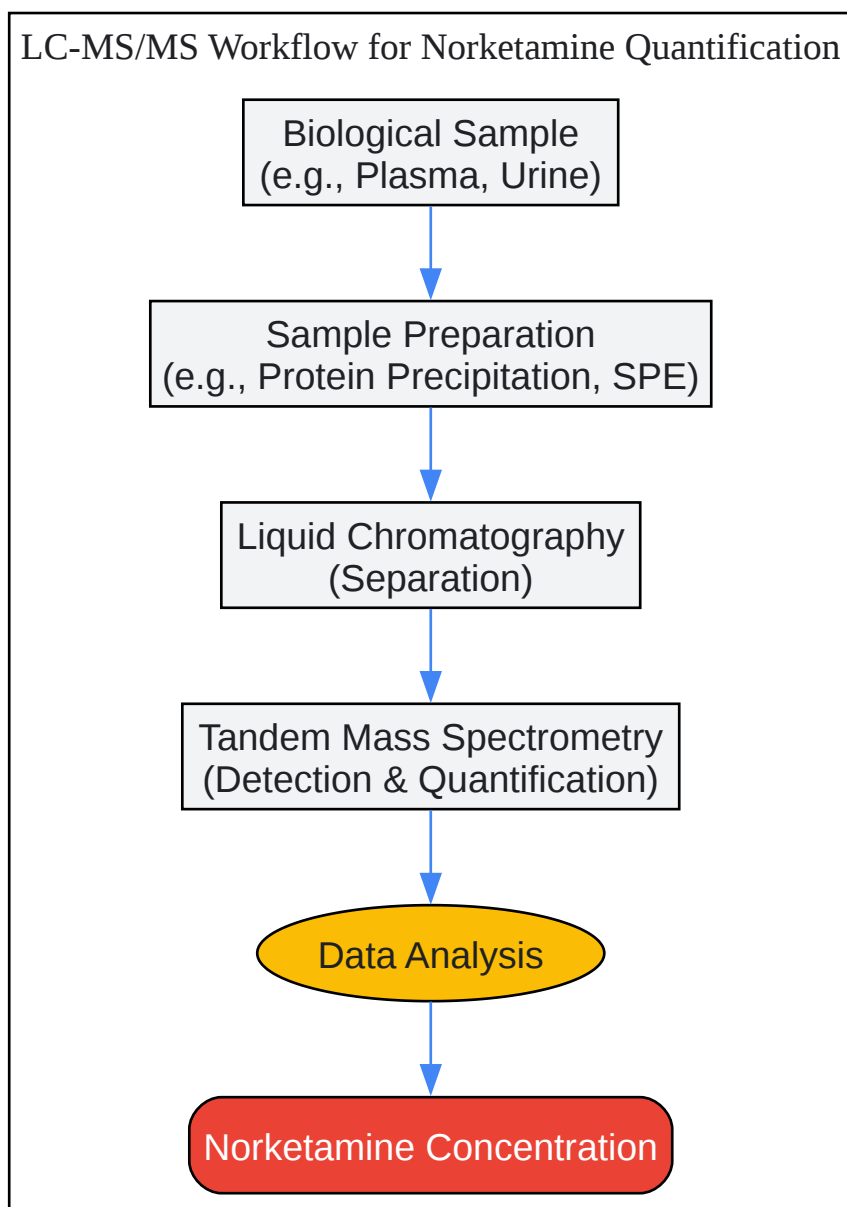
A diagram illustrating the synthesis of **N-Boc norketamine**.

Detailed Synthesis Protocol

The synthesis of **N-Boc norketamine** involves the treatment of norketamine with di-tert-butyl dicarbonate in the presence of a base, such as potassium carbonate, in a suitable solvent like toluene.^[4] The reaction mixture is typically stirred for a specified period to allow for the complete protection of the amine group on the norketamine molecule. Following the reaction, standard work-up and purification procedures, such as extraction and chromatography, are employed to isolate the pure **N-Boc norketamine** product.

Analytical Application: Quantitative Analysis by LC-MS/MS

N-Boc norketamine is often used as an internal standard or as a calibrant in the quantitative analysis of norketamine in biological matrices using techniques like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). A generalized workflow for such an analysis is presented below.



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A typical workflow for the quantitative analysis of norketamine.

Representative Experimental Protocol

1. Sample Preparation:

- Protein Precipitation: To a known volume of the biological sample (e.g., plasma), add a precipitating agent such as acetonitrile.

- Internal Standard Spiking: Add a known concentration of **N-Boc norketamine** (or a deuterated analog) as an internal standard.
- Centrifugation: Vortex the mixture and centrifuge to pellet the precipitated proteins.
- Supernatant Transfer: Transfer the supernatant to a clean tube for analysis.

2. Liquid Chromatography (LC):

- Column: A C18 reverse-phase column is commonly used for separation.
- Mobile Phase: A gradient elution with a mixture of an aqueous solution (e.g., water with formic acid) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.
- Injection Volume: A small volume (e.g., 5-10 μL) of the prepared sample is injected into the LC system.

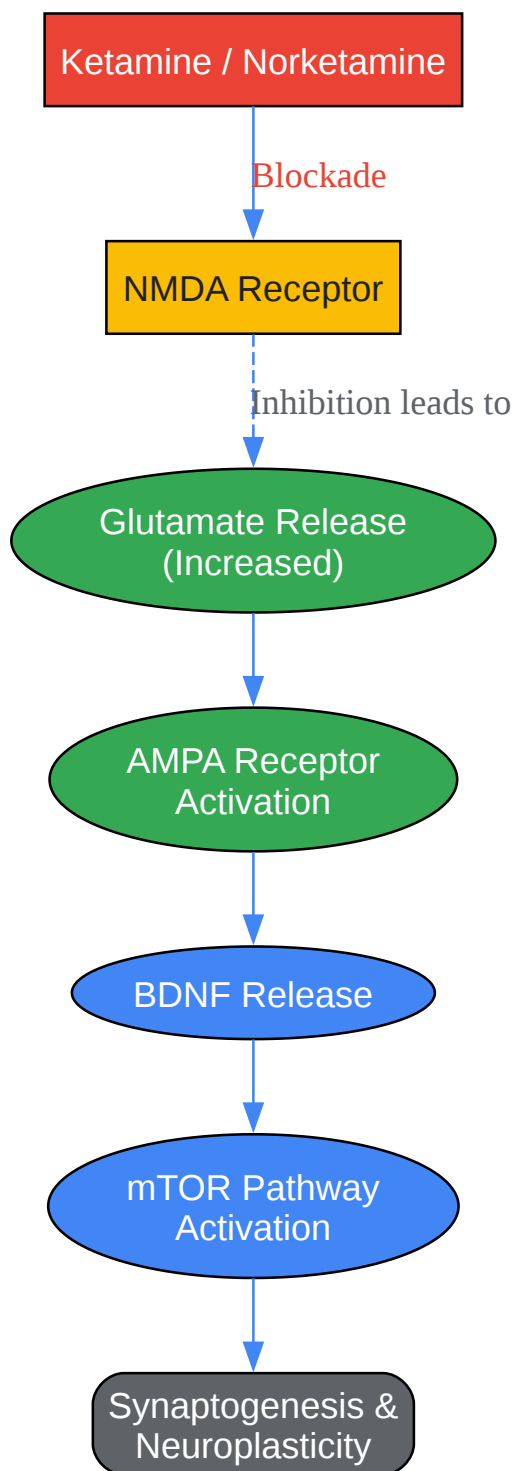
3. Tandem Mass Spectrometry (MS/MS):

- Ionization: Electrospray ionization (ESI) in positive mode is generally used.
- Detection: Multiple Reaction Monitoring (MRM) is utilized for its high selectivity and sensitivity. Specific precursor-to-product ion transitions for both norketamine and the internal standard are monitored.

Mechanism of Action: Relevance to Norketamine's Biological Context

Norketamine, the analyte of interest, is a metabolite of ketamine, a well-known N-methyl-D-aspartate (NMDA) receptor antagonist.^{[5][6][7]} Understanding the signaling pathway of the parent compound provides crucial context for researchers working with its metabolites. The primary mechanism involves the blockade of NMDA receptors, which leads to a cascade of downstream effects influencing synaptic plasticity.

Ketamine/Norketamine NMDA Receptor Antagonism Pathway

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